

# Proper Disposal Procedures for Citromycetin

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## Compound of Interest

Compound Name: *Citromycetin*

Cat. No.: *B1669105*

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### For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for the proper disposal of **Citromycetin**. Adherence to these procedural guidelines is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This information is intended for researchers, scientists, and drug development professionals who handle **Citromycetin** in a laboratory setting.

#### 1. Hazard Assessment

**Citromycetin** is a yellow, solid fungal metabolite. According to available Safety Data Sheets (SDS), pure **Citromycetin** is not classified as a hazardous substance under the Globally Harmonized System (GHS). It has low acute toxicity and is not known to be a skin or eye irritant. However, it is crucial to recognize that the toxicological properties of **Citromycetin** have not been exhaustively investigated. Therefore, it should be handled with the standard care afforded to all laboratory chemicals. The primary considerations for disposal will relate to the solvents used to dissolve **Citromycetin**, which may be hazardous.

#### 2. Data Summary: **Citromycetin** and Common Solvents

The following table summarizes key data for **Citromycetin** and the solvents in which it is commonly dissolved.

Substance	Formula	Molecular Weight ( g/mol )	CAS Number	Key Disposal-Related Hazards
Citromycetin	C <sub>14</sub> H <sub>10</sub> O <sub>7</sub>	290.22	478-60-4	Not classified as hazardous
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	46.07	64-17-5	Flammable liquid
Methanol	CH <sub>3</sub> OH	32.04	67-56-1	Flammable and toxic liquid
Dimethylformamide (DMF)	C <sub>3</sub> H <sub>7</sub> NO	73.09	68-12-2	Flammable, reproductive toxin, carcinogen
Dimethyl sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	78.13	67-68-5	Combustible liquid, readily penetrates skin

### 3. Experimental Protocols: Decontamination of Labware

For non-disposable labware (e.g., glassware) contaminated with **Citromycetin**, the following decontamination procedure should be followed prior to washing:

- Initial Rinse: Rinse the labware with a suitable solvent (e.g., ethanol) to remove residual **Citromycetin**. The rinsate must be collected and disposed of as hazardous waste, following the procedures for the solvent used.
- Second Rinse: Perform a second rinse with the same solvent to ensure complete removal of the compound. This rinsate should also be collected as hazardous waste.
- Washing: After decontamination, the labware can be washed using standard laboratory procedures.

## Step-by-Step Disposal Procedures

The appropriate disposal procedure for **Citromycetin** waste depends on its form (solid, liquid, or contaminated material).

## A. Unused or Expired Solid Citromycetin

Pure, solid **Citromycetin** that is unused or has expired is considered non-hazardous waste.

- Consult Institutional Guidelines: Always consult your institution's specific guidelines for non-hazardous chemical waste disposal.<sup>[1][2]</sup>
- Packaging: Ensure the **Citromycetin** is in its original, sealed container or a well-sealed, clearly labeled container.
- Disposal: Dispose of the container in the designated non-hazardous solid chemical waste stream provided by your institution's Environmental Health and Safety (EHS) department. Do not dispose of solid chemicals in the regular trash unless explicitly permitted by your EHS office.<sup>[1]</sup>

## B. Solutions of Citromycetin

Solutions of **Citromycetin** must be treated as hazardous waste due to the flammability and/or toxicity of the organic solvents used. Never dispose of organic solvents down the drain.<sup>[3]</sup>

- Waste Collection: Collect all liquid waste containing **Citromycetin** and its solvents in a dedicated, properly labeled hazardous waste container.<sup>[4][5]</sup> The container should be made of a material compatible with the solvent (e.g., glass or polyethylene for most organic solvents). Do not store acids and organic waste in the same container or cabinet.<sup>[4]</sup>
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full names of all chemical constituents (e.g., "**Citromycetin**, Ethanol, Methanol").
- Storage: Store the sealed waste container in a designated satellite accumulation area until it is collected by your institution's EHS department for disposal.<sup>[6]</sup> The storage area should be well-ventilated and away from ignition sources.<sup>[3]</sup>
- Disposal Request: When the container is nearly full, submit a request for waste pickup through your EHS department.

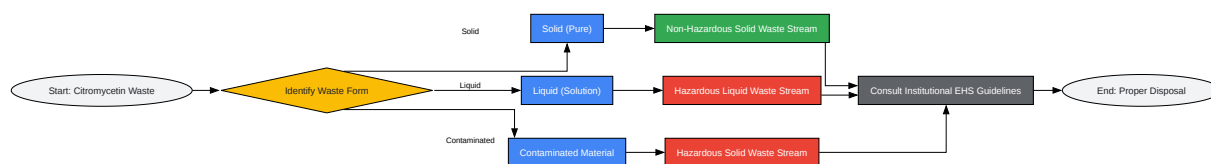
## C. Contaminated Lab Materials

Disposable materials such as gloves, pipette tips, and paper towels that are contaminated with **Citromycetin** should be disposed of based on the solvent used.

- Solid Waste Contaminated with Solvents: These materials are considered hazardous solid waste.
  - Collect all contaminated items in a designated, labeled hazardous waste bag or container. [\[4\]](#)
  - The container should be kept sealed when not in use.
  - Dispose of the container through your institution's hazardous waste program.
- Empty **Citromycetin** Vials:
  - Empty vials that contained solid **Citromycetin** can typically be disposed of in a designated laboratory glass waste container after the label has been defaced. [\[1\]](#)
  - If the vial contained a solution of **Citromycetin**, it must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste. After rinsing, the defaced vial can be discarded in the laboratory glass waste.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Citromycetin** waste.



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Caption: Decision workflow for **Citromycetin** waste disposal.

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